

A Comprehensive Technical Guide to 4-Ethyl-2-methoxyphenol-d3

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Compound of Interest

Compound Name: 4-Ethyl-2-methoxyphenol-d3

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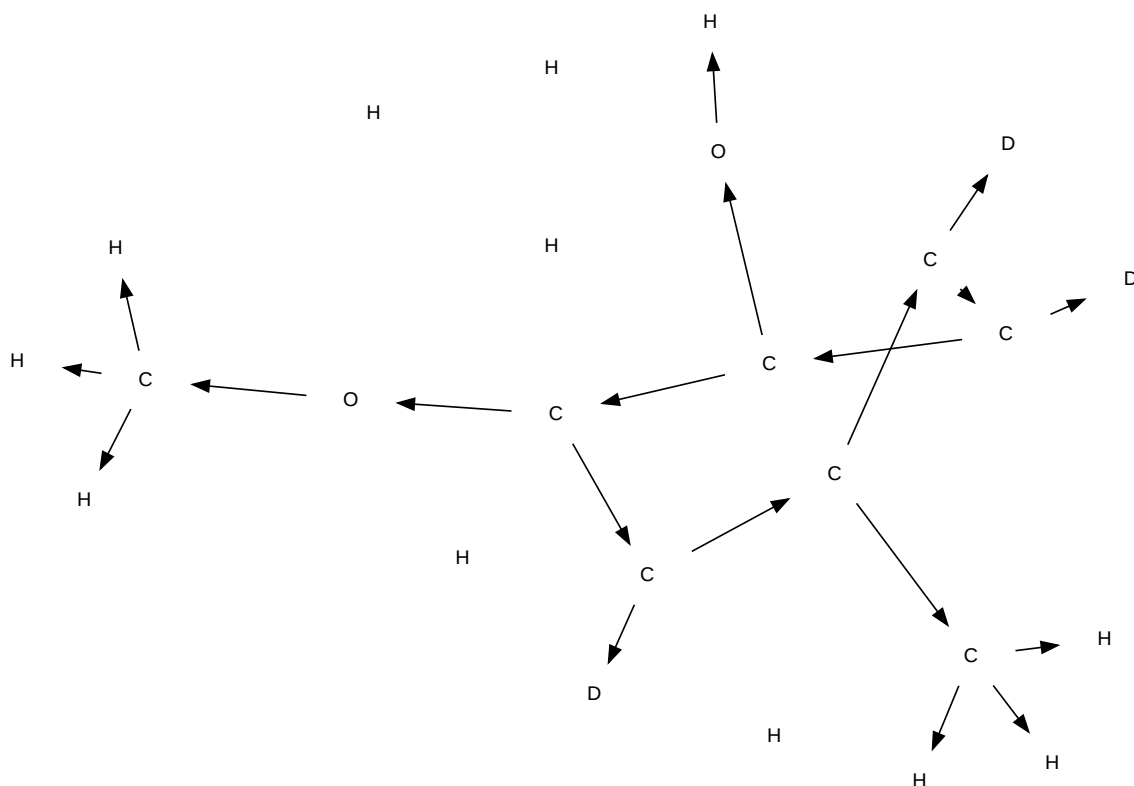
This technical guide provides an in-depth overview of **4-Ethyl-2-methoxyphenol-d3**, a deuterated form of 4-ethylguaiacol. The document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its chemical identity, properties, and relevant experimental procedures.

Chemical Structure and IUPAC Name

4-Ethyl-2-methoxyphenol-d3 is a stable isotope-labeled version of 4-Ethyl-2-methoxyphenol, where three hydrogen atoms on the benzene ring have been replaced by deuterium. This labeling is particularly useful in mass spectrometry-based applications for quantitative analysis, where it serves as an internal standard.

- IUPAC Name: 2,3,5-trideuterio-4-ethyl-6-methoxyphenol[1]
- Synonyms: 4-Ethylguaiacol-d3
- Chemical Formula: C₉H₉D₃O₂
- Canonical SMILES: CCC1=CC(=C(C=C1)O)OC
- Isomeric SMILES: [2H]C1=C(C(=C(C(=C1CC)[2H])OC)O)[2H][1]

Chemical Structure:



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Caption: Chemical structure of **4-Ethyl-2-methoxyphenol-d3**.

Physicochemical and Spectroscopic Data

The following tables summarize the key physicochemical properties of **4-Ethyl-2-methoxyphenol-d3** and its non-deuterated analogue.

Table 1: General Properties

Property	Value	Reference
Molecular Weight	155.21 g/mol	[1][2]
Molecular Formula	C ₉ H ₉ D ₃ O ₂	[2]
Appearance	Clear to light yellow liquid	[1]
Odor	Warm, sweet, spicy, medicinal	[1][3]

Table 2: Properties of 4-Ethyl-2-methoxyphenol (Non-deuterated)

Property	Value	Reference
Molecular Weight	152.19 g/mol	[1][4][5]
Melting Point	15 °C	[3][6]
Boiling Point	234-236 °C	[3][6]
Density	1.063 g/mL at 25 °C	[3]
Water Solubility (Predicted)	2.41 g/L	[7]
logP (Predicted)	2.36 - 2.47	[7]

Experimental Protocols

While specific synthesis protocols for isotopically labeled compounds are often proprietary, the synthesis of the parent compound, 4-Ethyl-2-methoxyphenol, provides a foundational understanding. A detailed purification method applicable to the parent compound is also presented.

A reported synthesis method for 4-Ethyl-2-methoxyphenol involves the following steps:

- Heating ortho-dichloro ethylphenol with Ethyl benzyl disulfonic acid and an aqueous alkali solution at 180-200°C.[3]
- Subsequent single methylation of the resulting intermediate.[3]

Note: This is a general description, and specific reaction conditions, stoichiometry, and purification procedures would need to be optimized.

A novel purification method has been developed based on the complexation reaction between 4-Ethyl-2-methoxyphenol (EMP) and calcium ions (Ca^{2+}).^[8] This method has been shown to achieve a purity of up to 99.60%.^{[8][9]}

Materials:

- Crude 4-Ethyl-2-methoxyphenol (EMP)
- Calcium hydroxide ($\text{Ca}(\text{OH})_2$)
- Deionized water
- Three-necked flask
- Microperistaltic pump
- Magnetic stirrer

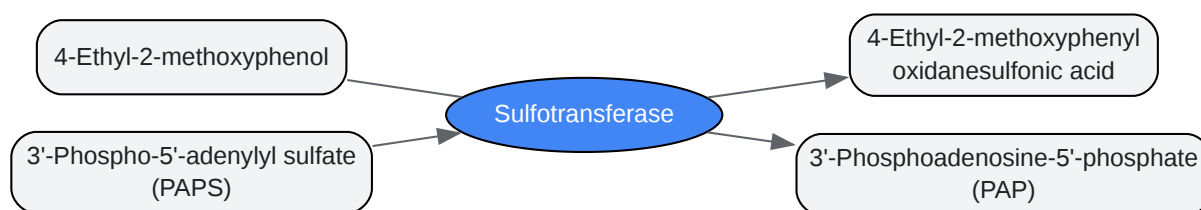
Protocol:

- Dissolve 4 mmol of $\text{Ca}(\text{OH})_2$ in 200 mL of deionized water in a three-necked flask.^[8]
- Slowly add 3.04 g (20 mmol) of 98% pure EMP to the flask at a rate of 0.8 mmol/min using a microperistaltic pump, while stirring at 750 rpm.^[8]
- Observe the formation of a white flocculent solid as the EMP is added.^[8]
- The reaction proceeds through three stages: neutralization, a mixed reaction phase (neutralization and coordination), and a final coordination reaction, forming a complex with a phenol-calcium ratio of 4:1.^{[8][9]}
- The resulting complex can then be decomposed to release the high-purity EMP.^[8]

Biological Pathways and Reactions

4-Ethyl-2-methoxyphenol is known to undergo metabolic reactions in biological systems. One such reaction is sulfation.

In a biological context, 4-Ethyl-2-methoxyphenol can be converted into its sulfated derivative through the action of sulfotransferase enzymes.^[1] This reaction utilizes 3'-phospho-5'-adenylyl sulfate (PAPS) as the sulfonate donor, resulting in the formation of 4-ethyl-2-methoxyphenyl oxidanesulfonic acid.^[1]

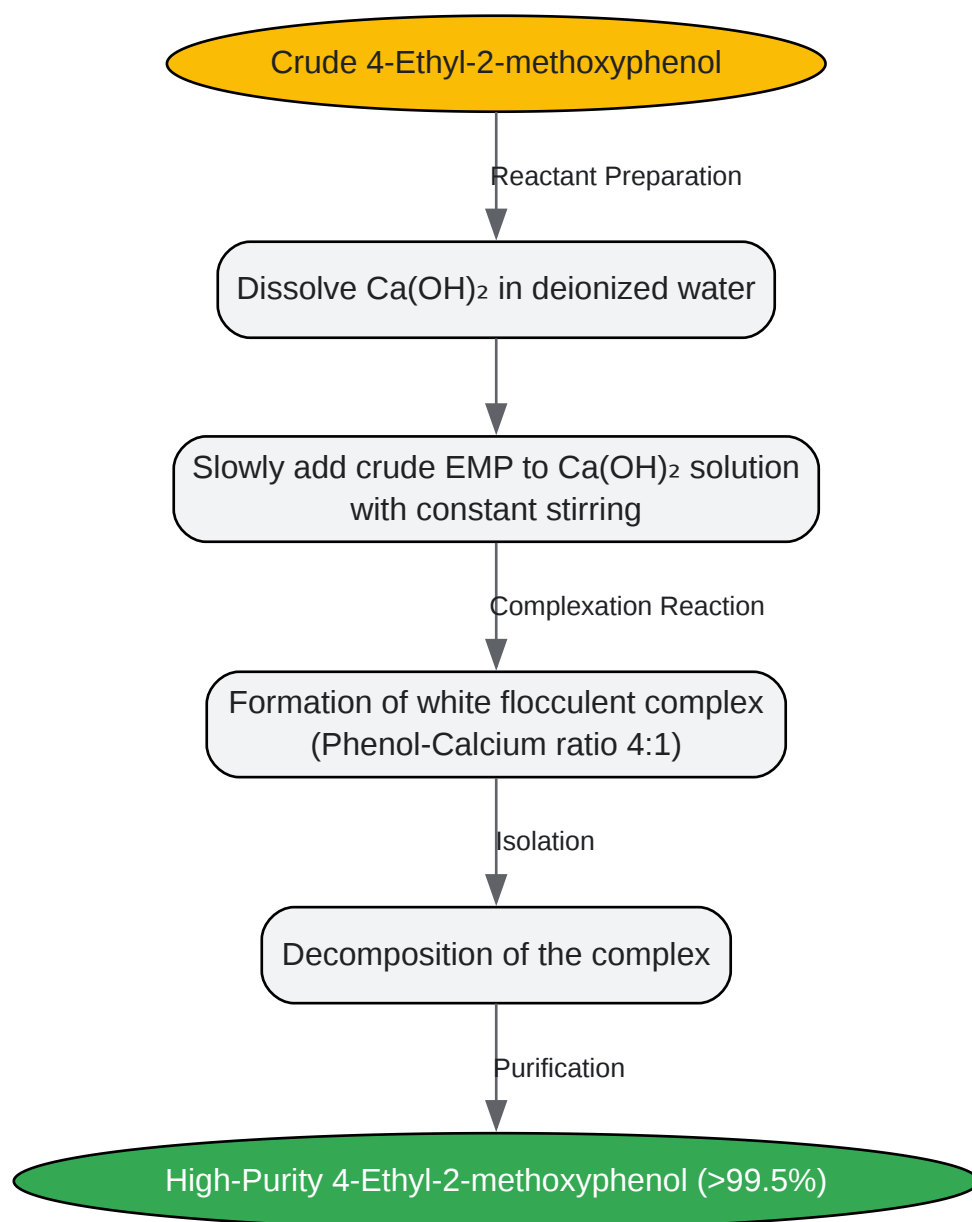


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Caption: Sulfation of 4-Ethyl-2-methoxyphenol by sulfotransferase.

Appendices

The following DOT script was used to generate a diagram of the purification workflow for 4-Ethyl-2-methoxyphenol.



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Caption: Workflow for the purification of 4-Ethyl-2-methoxyphenol.

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References

- 1. Buy 4-Ethyl-2-methoxyphenol-d3 [smolecule.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 4-Ethyl-2-methoxyphenol | 2785-89-9 [chemicalbook.com]
- 4. 4-Ethylguaiacol | C₉H₁₂O₂ | CID 62465 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Phenol, 4-ethyl-2-methoxy- [webbook.nist.gov]
- 6. 4-Ethylguaiacol - Wikipedia [en.wikipedia.org]
- 7. Showing Compound 4-Ethyl-2-methoxyphenol (FDB019887) - FooDB [foodb.ca]
- 8. Development of a New Route for Separating and Purifying 4-Ethyl-2-methoxyphenol Based on the Reaction Mechanism between the Chemical and Calcium Ion - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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